

Application Notes: Acid Green 20 for Fluorescence Microscopy in Cell Imaging

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Compound of Interest

Compound Name: Acid green 20

Cat. No.: B15136020

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Disclaimer: The following application notes and protocols are a hypothetical guide. **Acid Green 20** is not a commonly documented fluorescent probe for cell imaging. The information presented here is based on the typical properties and procedures for common green fluorescent dyes used in research and should be considered a theoretical template. Experimental validation is required.

Introduction

Acid Green 20 is a water-soluble dye.^{[1][2][3]} While traditionally used in the textile industry, its potential application in fluorescence microscopy for cellular imaging is explored in these notes. ^[4] This document provides a hypothetical framework for its use in staining and visualizing cellular components, particularly acidic organelles, in both live and fixed cells. The protocols and data are based on the characteristics of established green fluorescent probes.^[5]

Hypothetical Photophysical and Staining Properties

For the purpose of this hypothetical application, we will assume **Acid Green 20** possesses the following photophysical properties, which are characteristic of common green fluorescent dyes used in cell imaging.

Property	Hypothetical Value	Notes
Excitation Maximum (Ex)	~490 nm	Compatible with standard 488 nm laser lines and FITC filter sets. [1]
Emission Maximum (Em)	~520 nm	Emits in the green part of the spectrum, suitable for multiplexing with blue and red fluorescent probes. [1] [5]
Recommended Concentration	1-10 μ M	Optimal concentration should be determined empirically for each cell type and experimental condition to minimize cytotoxicity. [6]
Solvent	Dimethyl sulfoxide (DMSO)	A stock solution in DMSO is recommended for dilution into aqueous buffers or cell culture media before use. [1]
Cellular Target (Hypothesized)	Acidic Organelles	Weakly basic dyes can accumulate in acidic compartments like lysosomes and endosomes. [7] [8]

Experimental Protocols

Live-Cell Staining and Imaging

This protocol describes the staining of live cultured cells for the visualization of acidic organelles.

Materials:

- Adherent or suspension cells cultured in appropriate medium.
- **"Acid Green 20"** stock solution (1 mM in DMSO).

- Live-cell imaging medium (e.g., FluoroBrite™ DMEM or phenol red-free medium).
- Phosphate-buffered saline (PBS), pH 7.4.
- Fluorescence microscope with a suitable filter set (e.g., FITC or GFP).

Protocol:

- Cell Preparation:
 - For adherent cells, seed them on glass-bottom dishes or coverslips and allow them to adhere overnight.
 - For suspension cells, gently pellet and resuspend them in fresh culture medium.
- Staining Solution Preparation:
 - Prepare a 1X working solution of "**Acid Green 20**" by diluting the 1 mM stock solution to a final concentration of 1-5 μ M in pre-warmed live-cell imaging medium.
- Cell Staining:
 - Remove the culture medium from the cells.
 - Add the 1X "**Acid Green 20**" working solution to the cells.
 - Incubate for 15-30 minutes at 37°C, protected from light.[\[6\]](#)
- Washing:
 - Remove the staining solution.
 - Wash the cells twice with pre-warmed PBS or live-cell imaging medium.
- Imaging:
 - Add fresh, pre-warmed live-cell imaging medium to the cells.

- Image the cells using a fluorescence microscope with appropriate excitation and emission filters (~490 nm excitation and ~520 nm emission).[1]

Fixed-Cell Staining and Imaging

This protocol is for staining cells that have been previously fixed.

Materials:

- Cells cultured on coverslips.
- 4% Paraformaldehyde (PFA) in PBS.
- 0.1% Triton™ X-100 in PBS (Permeabilization Buffer).
- "Acid Green 20" stock solution (1 mM in DMSO).
- PBS, pH 7.4.
- Antifade mounting medium.
- Fluorescence microscope.

Protocol:

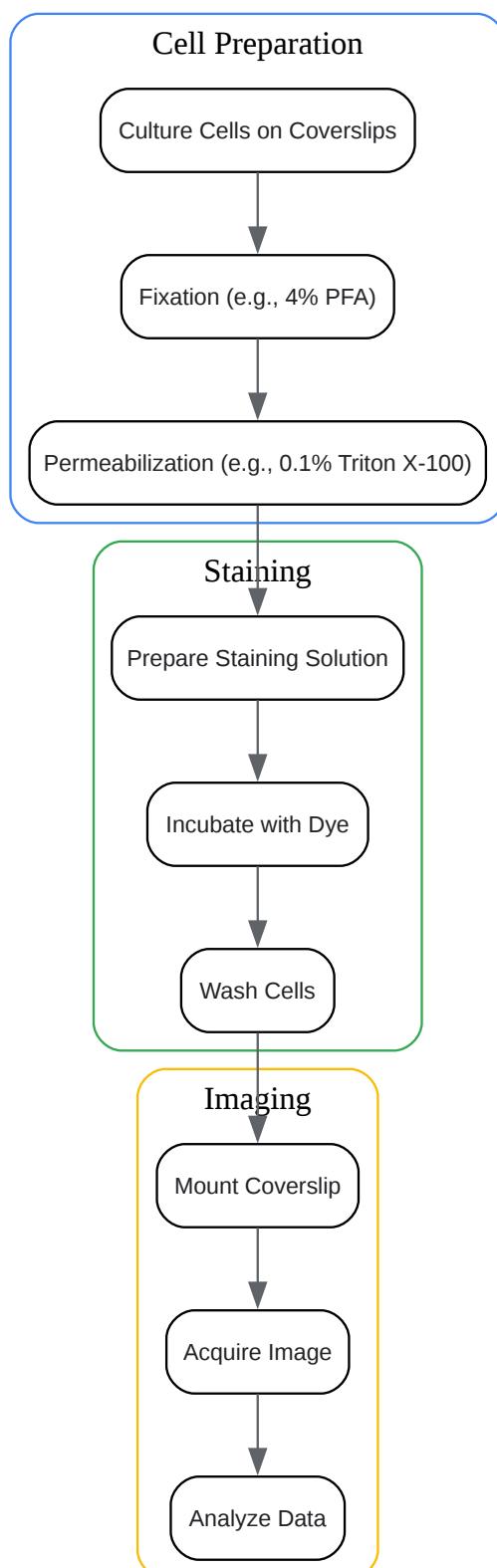
- Cell Fixation:
 - Wash cells briefly with PBS.
 - Add 4% PFA and incubate for 15 minutes at room temperature.[9]
 - Wash the cells three times with PBS.
- Permeabilization (Optional):
 - If targeting intracellular structures, add 0.1% Triton™ X-100 in PBS and incubate for 10 minutes at room temperature.[9]
 - Wash the cells three times with PBS.

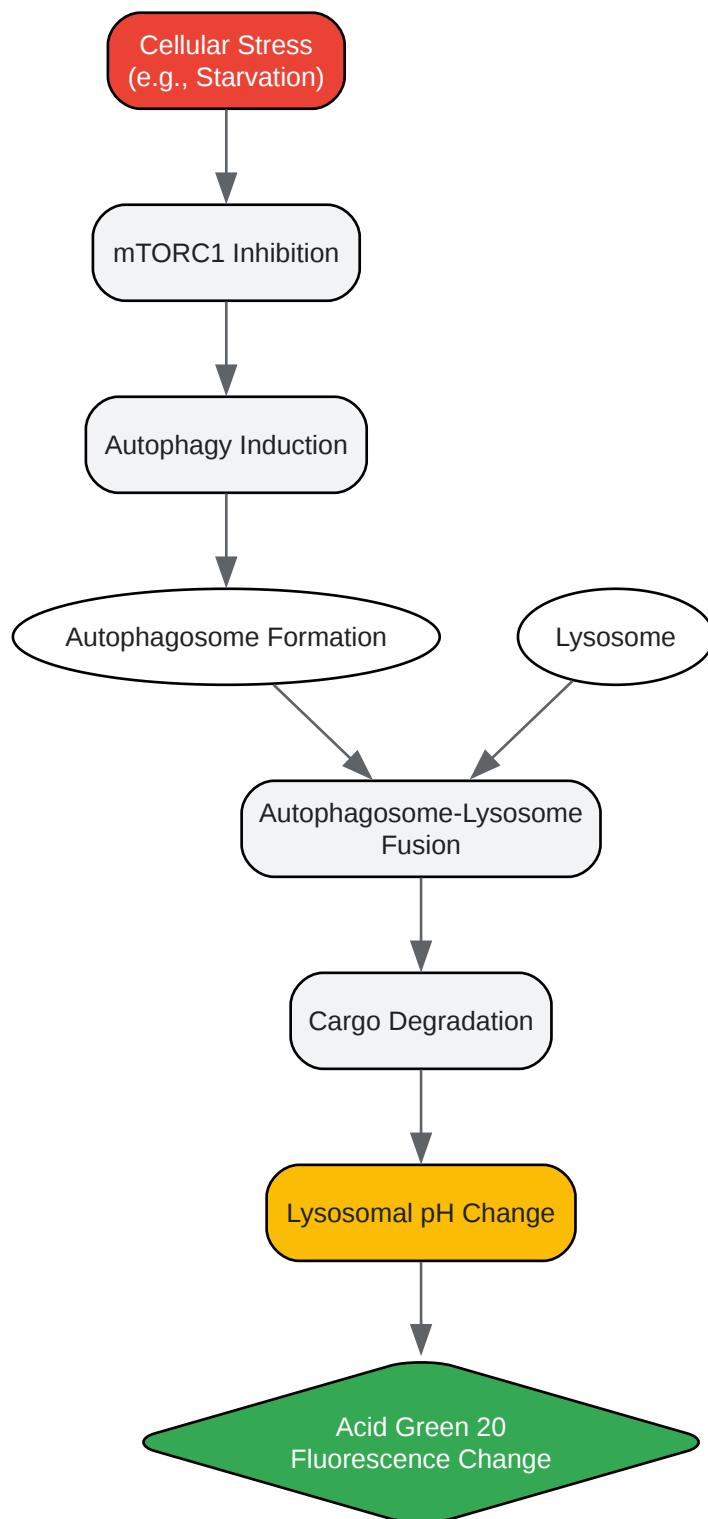
- Staining:
 - Prepare a 1X working solution of "**Acid Green 20**" (1-10 μ M) in PBS.
 - Add the staining solution to the fixed cells and incubate for 20-30 minutes at room temperature, protected from light.
- Washing:
 - Remove the staining solution.
 - Wash the cells three times with PBS.
- Mounting and Imaging:
 - Mount the coverslips onto microscope slides using an antifade mounting medium.
 - Seal the coverslips.
 - Image using a fluorescence microscope.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for preparing and imaging cells with a fluorescent dye like "**Acid Green 20**".





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References

- 1. docs.aatbio.com [docs.aatbio.com]
- 2. Live Cell Labeling Kit - Green Fluorescence (Ex405nm) - Cytopainter (ab187967) | Abcam [abcam.com]
- 3. biotium.com [biotium.com]
- 4. Advances in Synthetic Fluorescent Probe Labeling for Live-Cell Imaging in Plants - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Green and Red Fluorescent Dyes for Translational Applications in Imaging and Sensing Analytes: A Dual-Color Flag - PMC [pmc.ncbi.nlm.nih.gov]
- 6. SYTOX Green Nucleic Acid Stain Protocol | Thermo Fisher Scientific - HK [thermofisher.com]
- 7. biotium.com [biotium.com]
- 8. era-chair.am [era-chair.am]
- 9. agilent.com [agilent.com]
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